

# a-(trans-4-Ethylcyclohexyl)phenol health and safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 4-(trans-4-Ethylcyclohexyl)phenol

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An In-depth Technical Guide on the Health and Safety of **4-(trans-4-Ethylcyclohexyl)phenol**

This technical guide provides a comprehensive overview of the health and safety data for **4-(trans-4-Ethylcyclohexyl)phenol** (CAS No. 89100-78-7). The information is intended for researchers, scientists, and professionals in drug development and other relevant industries.

## Chemical Identification

| Property          | Value   |
|-------------------|---|
| Chemical Name     | 4-(trans-4-Ethylcyclohexyl)phenol   |
| CAS Number        | 89100-78-7 <a href="#">[1]</a>  |
| Molecular Formula | C <sub>14</sub> H <sub>20</sub> O <a href="#">[2]</a> <a href="#">[3]</a>           |
| Molecular Weight  | 204.31 g/mol <a href="#">[4]</a>  |
| Synonyms          | a-(trans-4-Ethylcyclohexyl)phenol   |
| Structure         | A phenol ring substituted with a trans-4-ethylcyclohexyl group. <a href="#">[2]</a> |

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-(trans-4-Ethylcyclohexyl)phenol** is presented below.

| Property            | Value  | Source    |
|---------------------|--|-----------|
| Appearance          | White to off-white crystalline solid / White to Light yellow powder to crystal | [2][5][6] |
| Melting Point       | 127-129°C / 132.0 to 136.0 °C / 134 °C   | [6][7]    |
| Purity (GC)         | >98.0%   | [6]       |
| Solubility          | Soluble in various organic solvents, including Methanol.                       | [2][6]    |
| Storage Temperature | Room Temperature<br>(Recommended in a cool and dark place, <15°C)              | [6]       |

## Hazard Identification and Classification

According to a Safety Data Sheet from TCI Chemicals, **4-(trans-4-Ethylcyclohexyl)phenol** is not classified as a hazardous substance or mixture under REGULATION (EC) No 1272/2008.

[1] Consequently, no hazard pictograms, signal words, or hazard statements are required.[1]

Other Hazards:

- This substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.[1]
- The toxicological and ecological properties have not been fully investigated.

## Experimental Protocols and Safe Handling

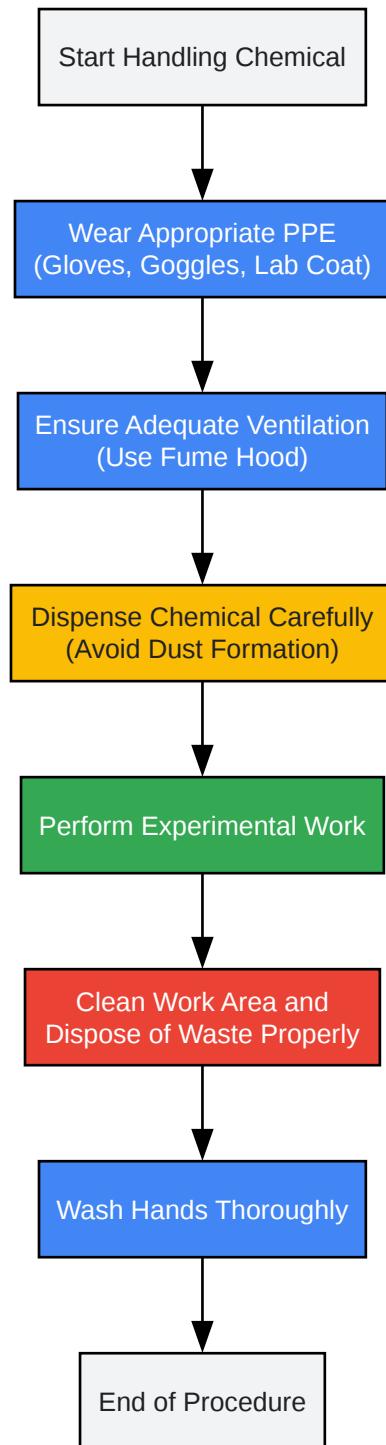
### Safe Handling Procedures

It is crucial to adhere to standard laboratory safety practices when handling **4-(trans-4-Ethylcyclohexyl)phenol**.

- Engineering Controls: Ensure adequate ventilation, and the use of a local exhaust system is recommended to prevent the dispersion of dust.[1]

- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear safety glasses or a face shield.
  - Skin Protection: Wear protective gloves and clothing to avoid contact.
  - Respiratory Protection: If ventilation is inadequate, use a suitable respirator.
- General Hygiene: Wash hands and face thoroughly after handling. Avoid contact with skin, eyes, and clothing.[\[1\]](#)

## General Safe Handling Workflow

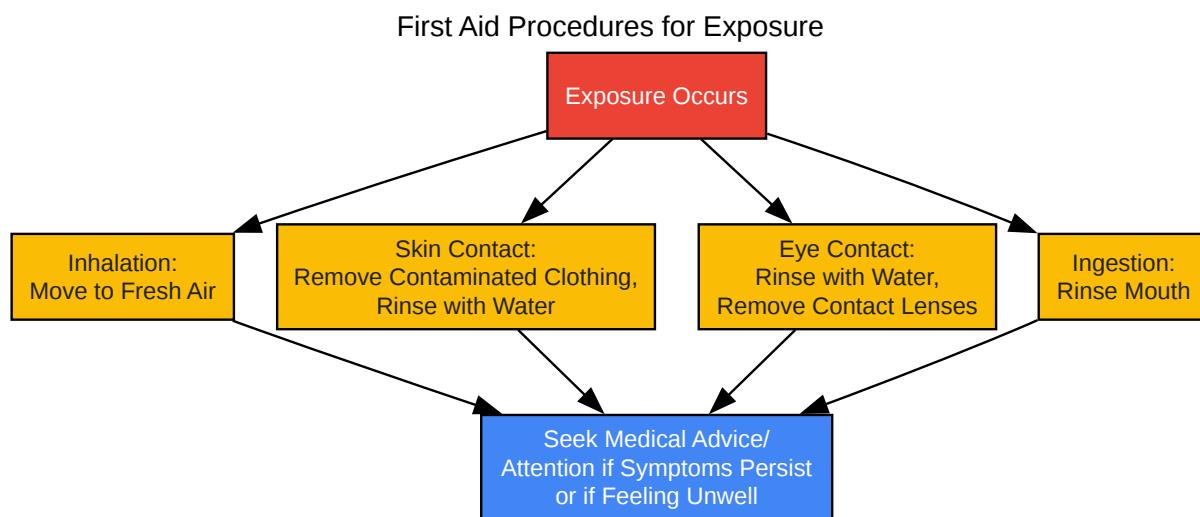
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Caption: General safe handling workflow for **4-(trans-4-Ethylcyclohexyl)phenol**.

## First Aid Measures

In the event of exposure, the following first aid measures should be taken.

- Inhalation: Move the individual to fresh air and ensure they are comfortable for breathing. Seek medical advice if feeling unwell.[\[1\]](#)
- Skin Contact: Remove all contaminated clothing immediately. Rinse the affected skin area well with water. If skin irritation or a rash occurs, seek medical advice.[\[1\]](#)
- Eye Contact: Rinse the eyes with plenty of water. If contact lenses are worn, remove them if it is easy to do so. If eye irritation persists, seek medical attention.[\[1\]](#)
- Ingestion: Rinse the mouth with water and seek medical advice.[\[1\]](#)



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Caption: First aid procedures for exposure to **4-(trans-4-Ethylcyclohexyl)phenol**.

## Fire Fighting Measures

- Suitable Extinguishing Media: Use standard extinguishing media appropriate for the surrounding fire.
- Specific Hazards: No specific fire hazards have been identified.

## Toxicological and Ecotoxicological Information

There is currently a lack of comprehensive toxicological and ecotoxicological data for **4-(trans-4-Ethylcyclohexyl)phenol**.<sup>[1]</sup> The substance has not been classified for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, or as a respiratory or skin sensitizer.

## Storage and Disposal

- Storage: Store in a cool, dark, and well-ventilated place.
- Disposal: Dispose of the substance and its container in accordance with local and national regulations.

## Applications

The primary application of **4-(trans-4-Ethylcyclohexyl)phenol** is in the synthesis of liquid crystal materials used in Liquid Crystal Displays (LCDs).<sup>[2][5]</sup> It is also utilized as a polymer additive to enhance thermal resistance and mechanical strength and as a pharmaceutical intermediate in drug discovery.<sup>[2]</sup>

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